

N1-Methoxymethyl Picrinine: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B12381494*

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Abstract

N1-Methoxymethyl picrinine is a naturally occurring monoterpenoid indole alkaloid found in the leaves of *Alstonia scholaris*. As a derivative of picrinine, a compound known for its anti-inflammatory properties, **N1-Methoxymethyl picrinine** is a molecule of interest for further scientific investigation. This technical guide provides a summary of its known physical and chemical properties. Due to the limited availability of detailed experimental data in the public domain, this document also presents a generalized experimental workflow for the isolation and characterization of similar natural products.

Physicochemical Properties

The fundamental physical and chemical characteristics of **N1-Methoxymethyl picrinine** are summarized below. This data is essential for its handling, characterization, and application in research settings.

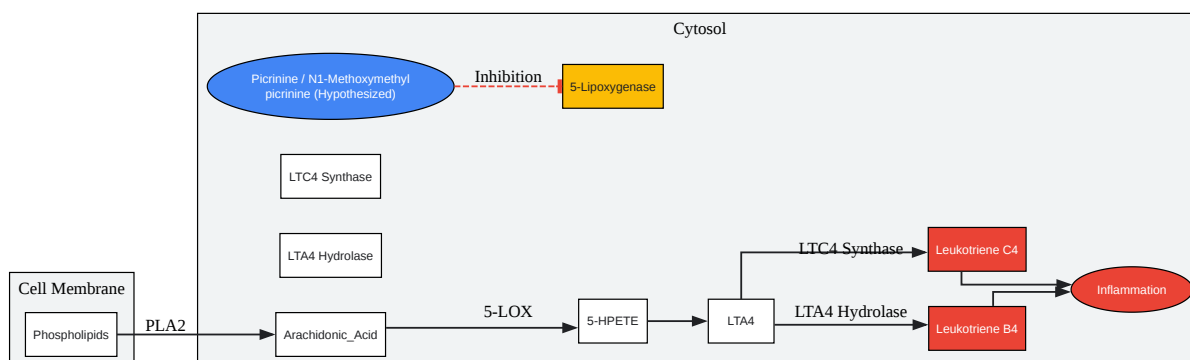
Property	Value	Source
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[1][2][3]
Molecular Weight	382.45 g/mol	[1][2]
CAS Number	1158845-78-3	[1][2][3]
Physical Form	Powder	[1][2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Natural Source	Alstonia scholaris (leaves)	[4][5]

Biological Context and Potential Therapeutic Relevance

While specific biological activities of **N1-Methoxymethyl picrinine** are not extensively documented, the parent compound, picrinine, has been shown to exhibit anti-inflammatory effects through the inhibition of the 5-lipoxygenase (5-LOX) enzyme.[6][7] The 5-LOX pathway is a critical component of the inflammatory cascade, responsible for the biosynthesis of leukotrienes, which are potent pro-inflammatory mediators.

The 5-Lipoxygenase Signaling Pathway

The inhibition of 5-lipoxygenase by picrinine suggests a potential mechanism of action for its derivatives. The general pathway is illustrated below.



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Figure 1: Simplified 5-Lipoxygenase Signaling Pathway.

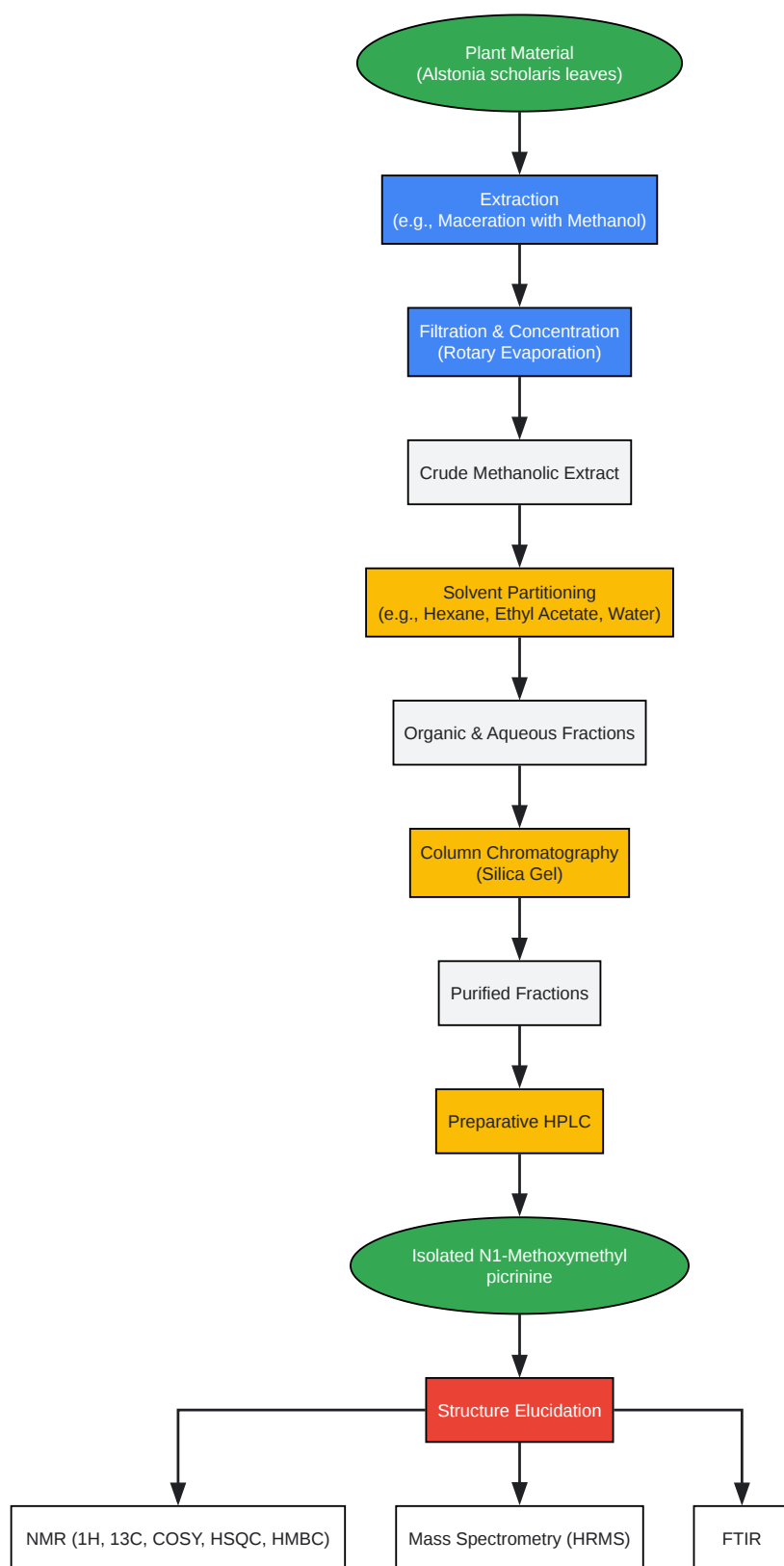
Further research is required to determine if **N1-Methoxymethyl picrinine** retains or modifies the 5-LOX inhibitory activity of its parent compound.

Experimental Methodologies: A Generalized Approach

Detailed experimental protocols for the synthesis and isolation of **N1-Methoxymethyl picrinine** are not readily available in peer-reviewed literature. However, a general workflow for the isolation and characterization of a novel natural product like **N1-Methoxymethyl picrinine** from a plant source such as *Alstonia scholaris* can be proposed.

General Experimental Workflow

The following diagram outlines a typical procedure for the extraction, isolation, and identification of a target compound from a plant matrix.



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Figure 2: Generalized Workflow for Natural Product Isolation.

Disclaimer: The workflow presented above is a generalized representation and should not be considered a validated protocol for the isolation of **N1-Methoxymethyl picrinine**. Specific details of the procedure would require optimization based on experimental observations.

Future Directions

The current body of knowledge on **N1-Methoxymethyl picrinine** is limited. Future research should focus on the following areas to fully elucidate its properties and potential applications:

- **Isolation and Spectroscopic Characterization:** A detailed protocol for the isolation of **N1-Methoxymethyl picrinine** from *Alstonia scholaris* needs to be established, followed by comprehensive spectroscopic analysis (^1H NMR, ^{13}C NMR, 2D NMR, HRMS, and IR) to confirm its structure.
- **Chemical Synthesis:** The development of a robust synthetic route to **N1-Methoxymethyl picrinine** would enable the production of larger quantities for extensive biological testing and structure-activity relationship (SAR) studies.
- **Biological Activity Profiling:** A thorough investigation of the biological activities of **N1-Methoxymethyl picrinine** is warranted, particularly focusing on its potential anti-inflammatory effects and its interaction with the 5-lipoxygenase pathway.
- **Mechanism of Action Studies:** Should biological activity be confirmed, further studies to elucidate the precise molecular mechanism of action will be crucial for understanding its therapeutic potential.

Conclusion

N1-Methoxymethyl picrinine is an intriguing natural product with potential for further investigation, largely based on the known anti-inflammatory activity of its parent compound, picrinine. This guide provides a summary of its currently known physicochemical properties. The lack of detailed experimental protocols and biological data in the existing literature highlights a clear need for further research to unlock the full scientific and therapeutic potential of this molecule. The generalized experimental workflow provided herein offers a foundational approach for researchers initiating studies on this and other similar natural products.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. Four Alkaloids from *Alstonia scholaris* with Antitumor Activity via Disturbing Glutathione Homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis of indole derivatives as prevalent moieties present in selected alkaloids - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Akuammiline alkaloid derivatives: divergent synthesis and effect on the proliferation of rheumatoid arthritis fibroblast-like synoviocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. phcogrev.com [phcogrev.com]
- 7. ddtjournal.net [ddtjournal.net]
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